

"2-Bromo-1-(2,3-dihydro-1-benzofuran-5-yl)ethanone" molecular weight

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Compound of Interest

Compound Name: 2-Bromo-1-(2,3-dihydro-1-benzofuran-5-yl)ethanone

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An In-depth Technical Guide on the Molecular Weight of 2-Bromo-1-(2,3-dihydro-1-benzofuran-5-yl)ethanone

This technical guide provides a detailed analysis of the molecular weight of the chemical compound **2-Bromo-1-(2,3-dihydro-1-benzofuran-5-yl)ethanone**, targeted towards researchers, scientists, and professionals in drug development. This document outlines the determination of its molecular formula and the subsequent calculation of its molecular weight based on the standard atomic weights of its constituent elements.

Chemical Identity

Systematic Name: **2-Bromo-1-(2,3-dihydro-1-benzofuran-5-yl)ethanone**

Molecular Formula: $C_{10}H_9BrO_2$

The molecular structure consists of a bromoethanone group attached to the 5-position of a 2,3-dihydro-1-benzofuran ring. The determination of the molecular weight is fundamental for various applications in chemical synthesis, analytical chemistry, and pharmacology.

Molecular Weight Calculation

The molecular weight is calculated by summing the atomic weights of each atom present in the molecular formula. The standard atomic weights are provided by the International Union of

Pure and Applied Chemistry (IUPAC).

For the calculation, the following standard atomic weights are used:

- Carbon (C): 12.011 g/mol [\[1\]](#)[\[2\]](#)
- Hydrogen (H): 1.008 g/mol [\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Bromine (Br): 79.904 g/mol [\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Oxygen (O): 15.999 g/mol [\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

The table below provides a detailed breakdown of the molecular weight calculation for C₁₀H₉BrO₂.

Element	Symbol	Count	Standard Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	C	10	12.011	120.110
Hydrogen	H	9	1.008	9.072
Bromine	Br	1	79.904	79.904
Oxygen	O	2	15.999	31.998
Total	241.084			

The calculated molecular weight of **2-Bromo-1-(2,3-dihydro-1-benzofuran-5-yl)ethanone** is 241.084 g/mol .

Molecular Structure Visualization

To further elucidate the chemical structure, a 2D diagram is provided below. This visualization aids in understanding the connectivity of the atoms within the molecule.

Caption: 2D structure of **2-Bromo-1-(2,3-dihydro-1-benzofuran-5-yl)ethanone**.

Note on Additional Content

This technical guide focuses specifically on the molecular weight and structure of **2-Bromo-1-(2,3-dihydro-1-benzofuran-5-yl)ethanone**. The user's request for "Experimental Protocols" and "Signaling Pathways" is not applicable to the determination of a compound's molecular weight. Such information would be relevant in the context of its synthesis, biological activity, or mechanism of action, which are beyond the scope of this document.

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